

An In-depth Technical Guide to the Chemical Properties of Triphenyl(phenylethynyl)tin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenyl phenylethynyl tin

Cat. No.: B15343402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of triphenyl(phenylethynyl)tin. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document also includes comparative data from closely related tin compounds to provide a predictive context for its characteristics.

Core Chemical Properties

Triphenyl(phenylethynyl)tin is an organotin compound featuring three phenyl groups and one phenylethynyl group covalently bonded to a central tin atom. Its chemical formula is $C_{26}H_{20}Sn$, and it has a molecular weight of 451.15 g/mol [1].

Physical and Thermodynamic Properties

Specific experimental data for the melting point, boiling point, and solubility of triphenyl(phenylethynyl)tin are not readily available in the reviewed literature. However, thermodynamic properties have been reported and are summarized in the table below. For context, the properties of the related compound, trimethyl(phenylethynyl)tin, are also provided where available.

Property	Triphenyl(phenylethynyl)tin	Trimethyl(phenylethynyl)tin
CAS Number	1247-08-1[1]	1199-95-7[2]
Molecular Formula	C ₂₆ H ₂₀ Sn[1]	C ₁₁ H ₁₄ Sn[2]
Molecular Weight	451.15 g/mol [1]	264.94 g/mol [2]
Melting Point	Not available	62-67 °C[2]
Boiling Point	Not available	249 °C at 760 mmHg[2]
Standard Solid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$)	-14266.50 $\pm$ 7.30 kJ/mol[1]	Not available
Solid Phase Heat Capacity ($C_{p,\text{solid}}$)	447.50 J/mol $\times$ K (at 298.15 K) [1]	Not available
Enthalpy of Formation at Standard Conditions (gas) ($\Delta_f H^\circ_{\text{gas}}$)	736.90 $\pm$ 8.30 kJ/mol[1]	Not available
Solid Phase Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{solid}}$)	599.30 $\pm$ 8.10 kJ/mol[1]	Not available
Enthalpy of Sublimation at Standard Conditions ($\Delta_{\text{sub}} H^\circ$)	137.60 $\pm$ 2.00 kJ/mol[1]	Not available

Spectroscopic Data (Predicted)

Specific spectroscopic data for triphenyl(phenylethynyl)tin is not available in the reviewed literature. The following sections provide expected spectral characteristics based on the analysis of similar compounds.

¹H NMR Spectroscopy

The ¹H NMR spectrum of triphenyl(phenylethynyl)tin is expected to show signals corresponding to the protons of the phenyl and phenylethynyl groups. The aromatic protons would likely appear as complex multiplets in the range of δ 7.0-8.0 ppm.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum should display distinct signals for the carbon atoms of the phenyl and phenylethynyl groups. The alkynyl carbons are expected in the δ 90-110 ppm region. The aromatic carbons will appear in the typical downfield region of δ 120-140 ppm.

¹¹⁹Sn NMR Spectroscopy

¹¹⁹Sn NMR is a powerful tool for characterizing organotin compounds. The chemical shift is highly sensitive to the coordination number and the nature of the substituents on the tin atom[3][4]. For a four-coordinate triphenyltin compound with an alkynyl substituent, the ¹¹⁹Sn chemical shift is expected to be in the upfield region relative to the standard tetramethyltin (TMSn).

Infrared (IR) Spectroscopy

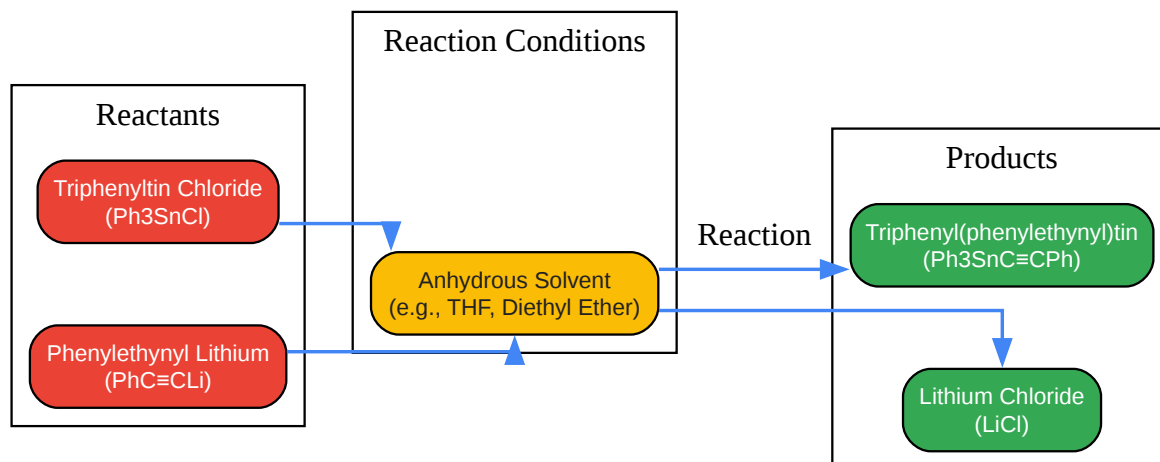
The IR spectrum of triphenyl(phenylethynyl)tin would be characterized by the vibrational modes of the phenyl and phenylethynyl groups. Key expected absorptions include:

- C $\equiv$ C stretch: A weak to medium band around 2100-2150 cm⁻¹.
- C-H stretch (aromatic): Bands above 3000 cm⁻¹.
- C=C stretch (aromatic): Multiple bands in the 1400-1600 cm⁻¹ region.
- Sn-C stretch: Bands in the far-infrared region, typically below 600 cm⁻¹.

Synthesis and Reactivity

Proposed Synthesis

A specific, detailed experimental protocol for the synthesis of triphenyl(phenylethynyl)tin is not readily available. However, a plausible synthetic route would involve the reaction of a triphenyltin halide (e.g., triphenyltin chloride) with a phenylethynyl nucleophile, such as phenylethynyl lithium or a phenylethynyl Grignard reagent. This is a common method for the formation of tin-carbon bonds.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of triphenyl(phenylethynyl)tin.

Reactivity

Organotin compounds, including those with alkynyl groups, are known to participate in various organic reactions. For instance, the tin-carbon bond can be cleaved under certain conditions, and the phenylethynyl group can be transferred to other substrates. Tetra(phenylethynyl)tin has been used as a reagent for the alkylation of imines[5]. It is plausible that triphenyl(phenylethynyl)tin could exhibit similar reactivity.

Safety and Handling

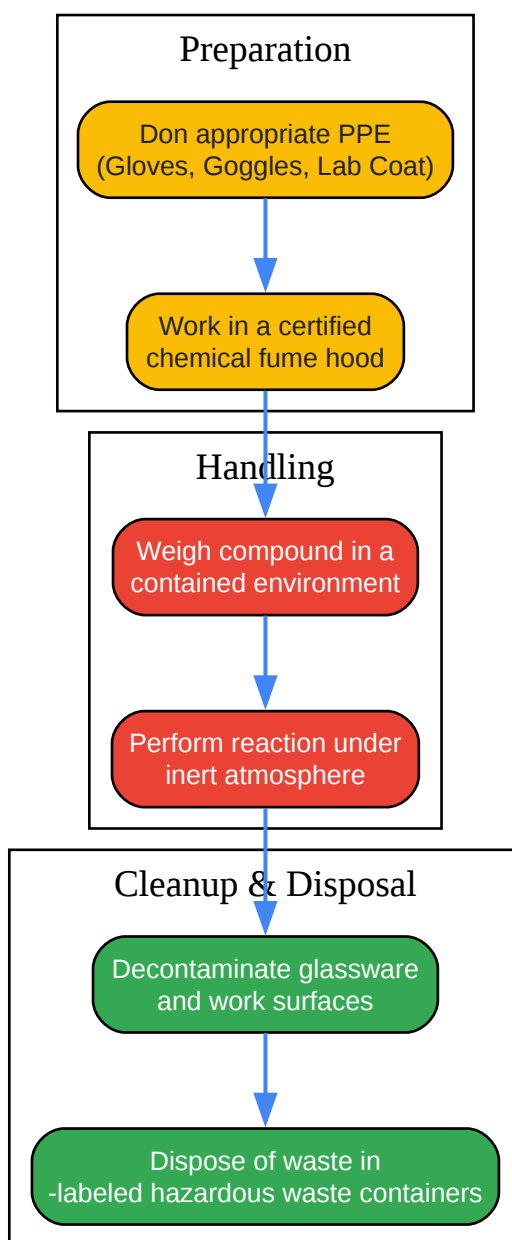
Specific toxicology data for triphenyl(phenylethynyl)tin are not available. However, organotin compounds, in general, are known to be highly toxic. Related compounds such as trimethyl(phenyl)tin and tributyl(phenylethynyl)tin are classified as fatal if swallowed, fatal in contact with skin, and fatal if inhaled[6]. Triphenyltin derivatives are also known to be hazardous.

General Safety Precautions:

- Handle with extreme caution in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust, fumes, or vapors.
- Prevent skin and eye contact.
- Dispose of waste in accordance with institutional and national regulations for hazardous materials.

The following diagram illustrates a typical laboratory workflow for handling a potent organotin compound.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for organotin compounds.

Applications in Research and Drug Development

While specific applications for triphenyl(phenylethynyl)tin in drug development are not documented, organotin compounds have been investigated for their biological activities. The phenylethynyl moiety is also a common structural motif in medicinal chemistry. The unique

combination of the triphenyltin core and the phenylethynyl group may warrant investigation for potential applications in areas such as targeted therapy or as a synthetic intermediate for more complex molecules.

Disclaimer: The information provided in this guide is for research and informational purposes only. It is not intended to be a substitute for a comprehensive safety data sheet (SDS). Always consult the SDS and follow all institutional safety protocols when handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triphenyl phenylethynyl tin (CAS 1247-08-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Trimethyl(phenylethynyl)tin | lookchem [lookchem.com]
- 3. researchgate.net [researchgate.net]
- 4. NMR Periodic Table: Tin NMR [imserc.northwestern.edu]
- 5. Tetra(phenylethynyl)tin Is a New Reagent for Solvent-Free Alkynylation of Imines [mdpi.com]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Triphenyl(phenylethynyl)tin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15343402#triphenyl-phenylethynyl-tin-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com